

# In Vivo Electrophysiology of RDS03-94: Application Notes and Protocols for Researchers

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## Compound of Interest

Compound Name: RDS03-94

Cat. No.: B15620947

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## Introduction

**RDS03-94** is a novel compound that has been identified as an atypical dopamine transporter (DAT) inhibitor. Atypical DAT inhibitors are of significant interest in neuroscience research and drug development due to their potential to modulate dopaminergic neurotransmission with a lower risk of the abuse potential associated with typical DAT inhibitors like cocaine. This document provides detailed application notes and protocols for investigating the effects of **RDS03-94** on the in vivo electrophysiological activity of midbrain dopamine neurons.

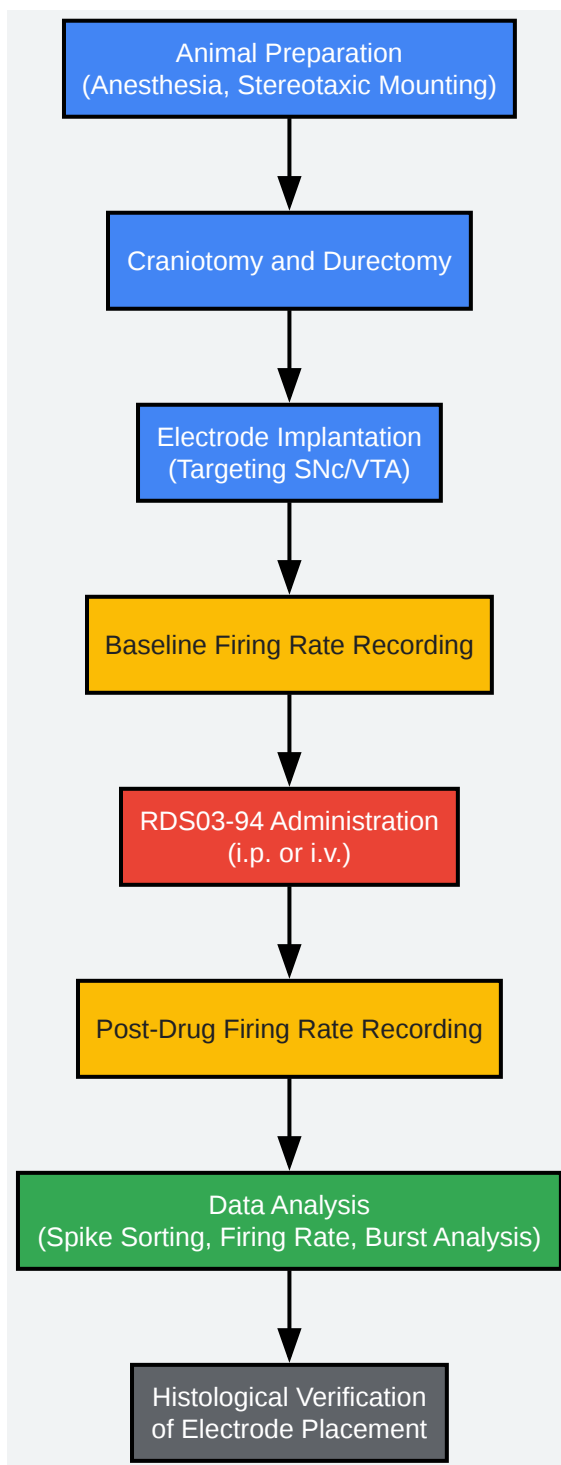
Understanding the electrophysiological profile of **RDS03-94** is crucial for elucidating its mechanism of action and predicting its therapeutic potential for conditions such as depression, attention-deficit/hyperactivity disorder (ADHD), and substance use disorders. The following protocols are designed to guide researchers in conducting in vivo single-unit recordings from dopamine neurons in the substantia nigra pars compacta (SNc) and the ventral tegmental area (VTA), two key brain regions for reward, motivation, and motor control.

While specific in vivo electrophysiology data for **RDS03-94** is not yet publicly available, this document leverages data from pharmacologically similar atypical DAT inhibitors, such as R-modafinil and JHW 007, to provide a representative framework for experimental design and data interpretation. It is imperative to note that the quantitative data presented herein is derived

from studies on these related compounds and should be considered as a predictive guide for experiments with **RDS03-94**.

## Signaling Pathways and Experimental Workflow

The following diagrams illustrate the key signaling pathway affected by DAT inhibitors and a typical experimental workflow for in vivo electrophysiology.



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